

Comprehensive Safety and Handling Guide for SKF-86002 Dihydrochloride

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Compound of Interest

Compound Name: SKF-86002 dihydrochloride

Cat. No.: B15614162

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **SKF-86002 dihydrochloride**, a p38 MAPK inhibitor used in research.

Chemical Identifier:

Compound Name	SKF-86002 Dihydrochloride
Synonyms	6-(4-fluorophenyl)-2,3-dihydro-5-(4-pyridinyl)-imidazo[2,1-b]thiazole dihydrochloride
CAS Number	72873-74-6

Hazard Identification and Classification

SKF-86002 dihydrochloride is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:[[1](#)]

Hazard Code	Hazard Statement
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Signal Word: Warning^[1]

Hazard Pictogram:^[1]

 alt text

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment should be worn when handling **SKF-86002 dihydrochloride**.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

First Aid Measures

Immediate action is required in case of accidental exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. ^[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and the safety of laboratory personnel.

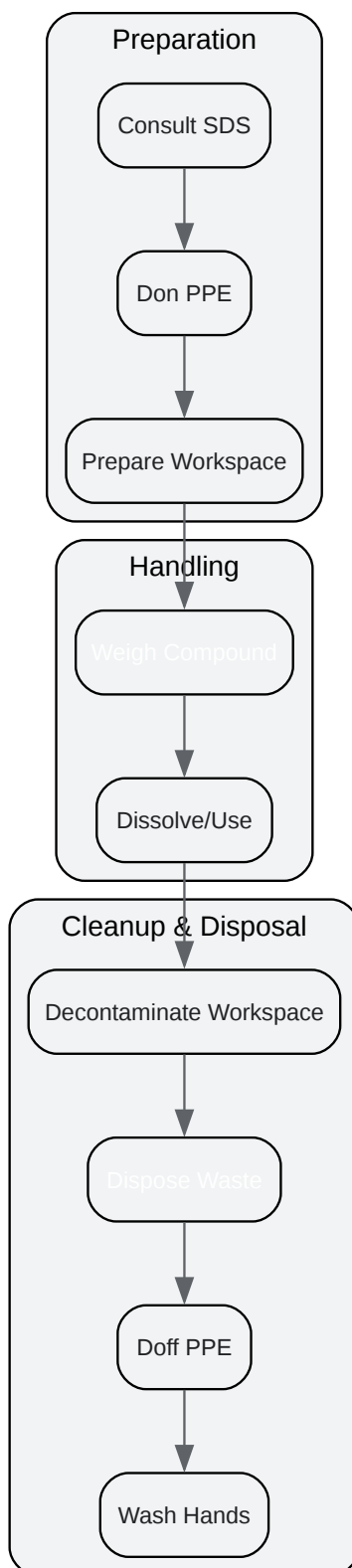
Aspect	Procedure
Handling	Avoid generating dust. Use in a well-ventilated area or under a fume hood. Wash hands thoroughly after handling. ^[1]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.

Disposal Considerations

Dispose of **SKF-86002 dihydrochloride** and its containers in accordance with local, state, and federal regulations. This may involve incineration in a licensed chemical waste disposal facility. Do not allow the substance to enter drains or waterways.

Experimental Workflow for Handling **SKF-86002** Dihydrochloride

The following diagram illustrates the standard workflow for safely handling **SKF-86002 dihydrochloride** in a laboratory setting.



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Caption: Workflow for Safe Handling of **SKF-86002 Dihydrochloride**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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